

physical properties of 1,2,3-butatriene: boiling point, melting point, density

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Compound of Interest

Compound Name: 1,2,3-Butatriene

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A Technical Guide to the Physical Properties of 1,2,3-Butatriene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **1,2,3-butatriene**, a cumulene containing three consecutive double bonds. The information presented herein is intended to support research and development activities where the physicochemical characteristics of this compound are of interest.

Physical and Chemical Properties of 1,2,3-Butatriene

1,2,3-Butatriene, with the chemical formula C_4H_4 , is a highly unsaturated hydrocarbon.[1] Its unique structure as a cumulene influences its physical properties.[2] The following table summarizes the key physical data for **1,2,3-butatriene**.

Property	Value	Source
Boiling Point	42.3 °C at 760 mmHg	[3][4][5]
42.3 ± 7.0 °C (Predicted)	[2]	
Melting Point	299 °C (with decomposition)	[2][3][4]
Density	0.588 g/cm ³	[3][4]
0.588 ± 0.06 g/cm ³ (Predicted)	[2]	
Molecular Weight	52.07 g/mol	[1]
CAS Number	2873-50-9	[1][2]

Experimental Protocols for Property Determination

Detailed experimental protocols for the determination of the physical properties of volatile and reactive compounds like **1,2,3-butatriene** are critical for obtaining accurate and reproducible data. The following sections outline generalized, standard methodologies applicable to this compound.

The boiling point of a volatile liquid can be determined with a small sample size using the micro-capillary method.[6] This technique is suitable for **1,2,3-butatriene** due to its volatility.

Principle: A liquid's boiling point is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[7] In this method, a small amount of the liquid is heated in a tube with an inverted capillary. As the liquid heats, the air trapped in the capillary is expelled. Upon cooling, the point at which the liquid is drawn into the capillary corresponds to the boiling point.[8][9]

Apparatus:

- Small test tube (e.g., 6 x 50 mm)
- Capillary tube (sealed at one end)
- Thermometer

- Heating apparatus (e.g., Thiele tube with mineral oil or a melting point apparatus)[6][8]
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- A few drops of **1,2,3-butatriene** are placed into the small test tube.
- A capillary tube, sealed at one end, is placed open-end-down into the liquid in the test tube.
- The test tube is attached to a thermometer.
- The assembly is placed in a heating bath (Thiele tube).
- The bath is heated gently, causing a stream of bubbles to emerge from the capillary tube as the trapped air and vapor expand and escape.[6][9]
- Heating is discontinued when a steady stream of bubbles is observed.
- The temperature at which the bubbling stops and the liquid is drawn into the capillary tube upon cooling is recorded as the boiling point.[9]

For crystalline solids, the melting point is a key indicator of purity.[10] Pure crystalline compounds typically exhibit a sharp melting range of 0.5-1°C.[11]

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid phase at atmospheric pressure.[12] Impurities will typically cause a depression and broadening of the melting range.[13]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (open at one end)
- Sample of solid **1,2,3-butatriene** (if obtainable in solid form)

Procedure:

- A small amount of finely powdered, dry sample is packed into the open end of a capillary tube to a height of 2-3 mm.[10][14]
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate (e.g., 1-2 °C per minute) near the expected melting point.[14]
- The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. This T1-T2 range is the melting range.[11]
- For substances that decompose, like **1,2,3-butatriene**, it may be necessary to seal the capillary tube to prevent sublimation and note the temperature of decomposition.[14]

The density of a volatile liquid can be determined using the Dumas method, which relies on the ideal gas law.[15] This method measures the mass of a known volume of vapor at a specific temperature and pressure.

Principle: By vaporizing a volatile liquid in a container of known volume at a known temperature and pressure, the mass of the vapor can be determined by condensation and weighing. The density can then be calculated, and this data can also be used to determine the molar mass of the compound.[15][16]

Apparatus:

- Erlenmeyer flask with a known volume
- Aluminum foil
- Pin
- Heating bath (e.g., boiling water bath)
- Analytical balance
- Thermometer

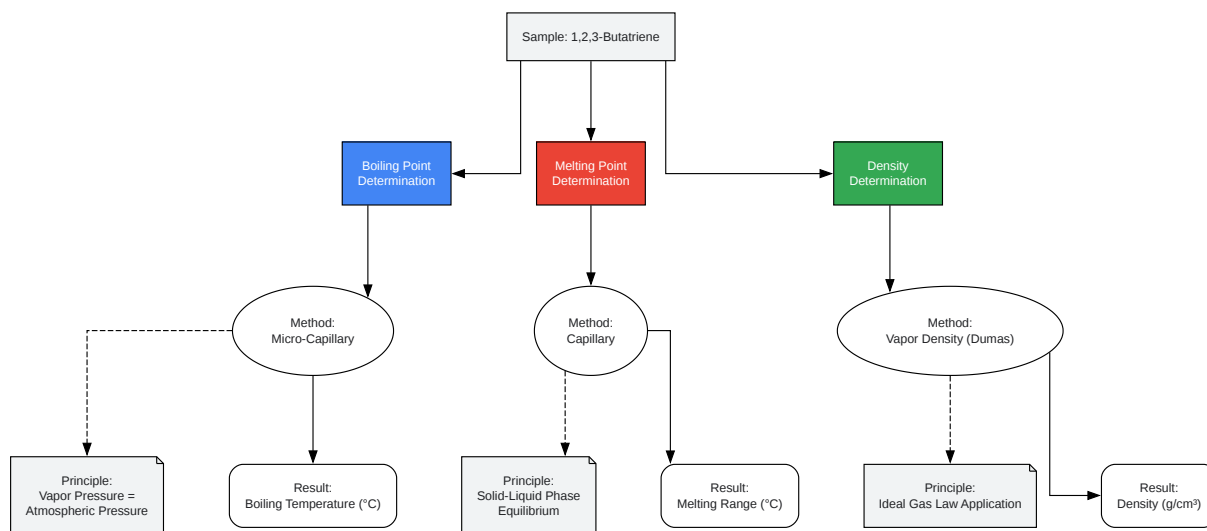
- Barometer

Procedure:

- A clean, dry Erlenmeyer flask is weighed with a piece of aluminum foil that will serve as a cap.
- A small amount of liquid **1,2,3-butatriene** is added to the flask. The foil cap is placed over the opening, and a small pinhole is made in the center of the foil.[17]
- The flask is submerged in a boiling water bath, ensuring the water level is above the level of the flask's contents but below the cap.[17]
- The flask is heated until all the liquid has vaporized. The escaping vapor will drive out the air from the flask.[16]
- The flask is then removed from the bath, dried, and allowed to cool to room temperature. The vapor will condense back into a liquid.
- The flask, cap, and condensed liquid are weighed. The mass of the vapor is the difference between this mass and the initial mass of the empty flask and cap.
- The volume of the flask is determined by filling it with water and measuring the volume of the water.
- The temperature of the vapor is taken as the temperature of the boiling water bath, and the pressure is the atmospheric pressure.
- The density of the vapor can be calculated using the mass and volume. This can be extrapolated to determine the density of the liquid.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the physical characterization of a volatile compound such as **1,2,3-butatriene**.



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Workflow for Physical Property Determination of **1,2,3-Butatriene**.

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